

2-(p-Tolylsulfonyl)ethanol synthesis and characterization

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(p-Tolylsulfonyl)ethanol

Cat. No.: B1293852

[Get Quote](#)

An In-depth Technical Guide to the Synthesis and Characterization of **2-(p-Tolylsulfonyl)ethanol**

Authored by Gemini, Senior Application Scientist Abstract

This technical guide provides a comprehensive overview of **2-(p-Tolylsulfonyl)ethanol** (TsEtOH), a valuable bifunctional molecule utilized in organic synthesis. The document details its physicochemical properties, outlines a robust and reproducible synthetic protocol, and describes the essential analytical techniques for its structural confirmation and purity assessment. This guide is intended for researchers, chemists, and professionals in drug development who require a practical, in-depth understanding of this versatile chemical intermediate. We delve into the causality behind experimental choices, ensuring that each protocol is a self-validating system grounded in established chemical principles.

Introduction and Significance

2-(p-Tolylsulfonyl)ethanol, also known as 2-tosylethanol, is an organic compound featuring both a hydroxyl group and a p-tolylsulfonyl (tosyl) group. This unique combination of functional groups makes it a highly useful building block in synthetic chemistry. The sulfone moiety is a strong electron-withdrawing group, which activates the adjacent methylene protons and makes the hydroxyl group a potential leaving group after conversion to a derivative. Its applications range from its use as a precursor for vinyl sulfones to its role in the synthesis of more complex

molecules and protecting groups.[1] For instance, it serves as a key intermediate in the preparation of the 2-(p-tolylsulfonyl)ethoxymethyl (TEM) protecting group for alcohols. Understanding its synthesis and characterization is fundamental for its effective application in multi-step synthetic campaigns.

Physicochemical and Safety Data

A thorough understanding of a compound's physical properties and safety profile is critical before its use in any experimental setting. The key data for **2-(p-Tolylsulfonyl)ethanol** are summarized below.[1][2][3]

Table 1: Physicochemical Properties of 2-(p-Tolylsulfonyl)ethanol

Property	Value
CAS Number	22381-54-0[2]
Molecular Formula	C ₉ H ₁₂ O ₃ S[1]
Molecular Weight	200.25 g/mol [2]
Appearance	White to off-white solid/crystals[1]
Melting Point	50-56 °C[2]
Boiling Point	178-181 °C at 0.2 mmHg[2]
Functional Groups	Hydroxyl, Sulfone[2]

Safety and Handling

2-(p-Tolylsulfonyl)ethanol is classified as acutely toxic if swallowed and requires careful handling in a well-ventilated laboratory fume hood.[2] Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times.

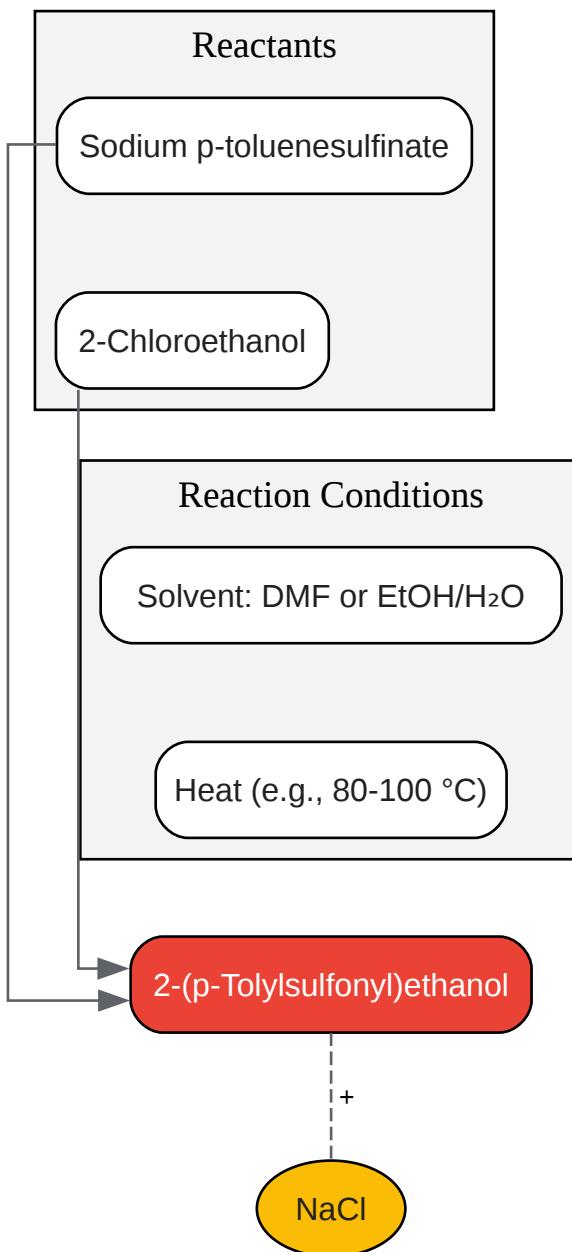
- GHS Pictogram: GHS07 (Exclamation mark)[2]
- Signal Word: Warning[2]
- Hazard Statement: H302: Harmful if swallowed[2]

Synthesis of 2-(p-Tolylsulfonyl)ethanol

The most direct and common synthesis of **2-(p-Tolylsulfonyl)ethanol** involves the nucleophilic substitution reaction between sodium p-toluenesulfinate and 2-chloroethanol. This method is efficient and utilizes readily available starting materials.

Synthesis Workflow Diagram

The diagram below illustrates the synthetic pathway from sodium p-toluenesulfinate and 2-chloroethanol to the final product.



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cas 22381-54-0,2-[(4-Methylphenyl)sulfonyl]ethanol | lookchem [lookchem.com]
- 2. 2-(p-Tolylsulfonyl)ethanol 97 22381-54-0 [sigmaaldrich.com]
- 3. 2-(对甲苯磺酰)乙醇 97% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [2-(p-Tolylsulfonyl)ethanol synthesis and characterization]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1293852#2-p-tolylsulfonyl-ethanol-synthesis-and-characterization\]](https://www.benchchem.com/product/b1293852#2-p-tolylsulfonyl-ethanol-synthesis-and-characterization)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com